

# Zanamivir-13C,15N2: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: Zanamivir-13C,15N2

CAS No.: 1276528-62-1

Cat. No.: B1140789

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This in-depth guide provides a comprehensive overview of **Zanamivir-13C,15N2**, an isotopically labeled form of the antiviral drug Zanamivir. Designed for researchers, scientists, and professionals in drug development, this document delves into the core chemical identifiers, synthesis, characterization, and applications of this critical internal standard.

## Introduction to Zanamivir and the Significance of Isotopic Labeling

Zanamivir is a potent and selective inhibitor of the neuraminidase enzyme of the influenza virus, playing a crucial role in preventing the release of new virus particles from infected cells and thereby halting the spread of infection.[1][2] It is effective against both influenza A and B viruses.[3] The mechanism of action involves mimicking the natural substrate of neuraminidase, sialic acid, and binding to the enzyme's active site with high affinity.[4]

The introduction of stable isotopes, such as Carbon-13 ( $^{13}\text{C}$ ) and Nitrogen-15 ( $^{15}\text{N}$ ), into the Zanamivir molecule to create **Zanamivir-13C,15N2**, provides a powerful tool for analytical and research purposes. This isotopically labeled analog is chemically identical to Zanamivir but possesses a distinct mass. This property makes it an ideal internal standard for quantitative

analysis, particularly in complex biological matrices, using techniques like gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).[5] The co-elution of the labeled standard with the unlabeled analyte allows for precise and accurate quantification by correcting for variations in sample preparation and instrument response.[6]

## Core Chemical Identifiers

A clear and unambiguous identification of a chemical entity is paramount in scientific research. The following table summarizes the key chemical identifiers for **Zanamivir-13C,15N2**.

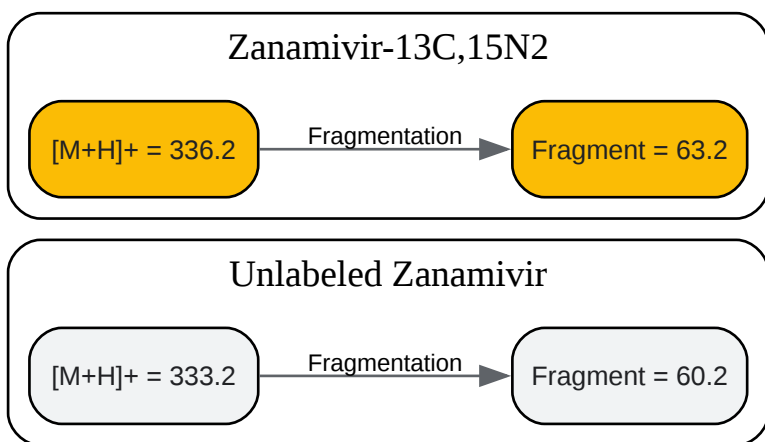
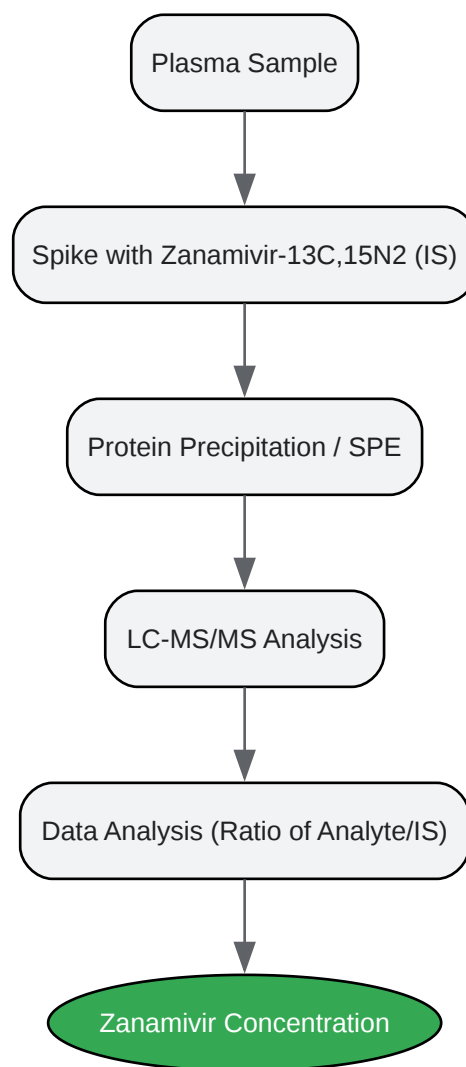
Identifier	Value	Source
CAS Number	1276528-62-1	[7][8]
Molecular Formula	C <sub>11</sub> [ <sup>13</sup> C]H <sub>20</sub> N <sub>2</sub> [ <sup>15</sup> N] <sub>2</sub> O <sub>7</sub>	[9]
Molecular Weight	335.29 g/mol	[7]
Synonyms	5-Acetylamino-4- [(aminoiminomethyl)amino]-2,6 -anhydro-3,4,5-trideoxy-D- glycero-D-galacto-non-2- enonic Acid-13C,15N2; GANA- 13C,15N2; 4-Guanidino- Neu5Ac2en-13C,15N2; Relenza-13C,15N2	[7][10]
InChI Key	ARAIBEBZBOPLMB- ZFYKIEQESA-N	[5]

## Synthesis and Purification: A Conceptual Workflow

While a detailed, publicly available synthesis protocol specifically for **Zanamivir-13C,15N2** is scarce, the synthetic route can be logically derived from the established synthesis of unlabeled Zanamivir. The key modification lies in the introduction of the <sup>13</sup>C and <sup>15</sup>N isotopes at the guanidino functional group.

The synthesis of Zanamivir typically starts from N-acetylneuraminic acid (Neu5Ac). A plausible synthetic strategy for the labeled analog would involve the use of a guanidinylation agent

containing the  $^{13}\text{C}$  and  $^{15}\text{N}_2$  isotopes.



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## Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. Zanamivir: an influenza virus neuraminidase inhibitor - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [3. Zanamivir-Resistant Influenza Viruses with a Novel Neuraminidase Mutation - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [4. Quantification of the anti-influenza drug zanamivir in plasma using high-throughput HILIC–MS/MS - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [5. caymanchem.com \[caymanchem.com\]](https://www.caymanchem.com)
- [6. Total Synthesis of Anti-Influenza Agents Zanamivir and Zanaphosphor via Asymmetric Aza-Henry Reaction - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [7. Tandem mass spectrometry of small-molecule antiviral drugs: 3. antiviral agents against herpes, influenza and other viral infections - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [8. Zanamivir-13C,15N2 - Antivirals - CAT N°: 30733 \[bertin-bioreagent.com\]](https://www.bertin-bioreagent.com)
- [9. Influenza Neuraminidase Inhibitors: Synthetic Approaches, Derivatives and Biological Activity \[mdpi.com\]](https://www.mdpi.com)
- [10. A generic system for the expression and purification of soluble and stable influenza neuraminidase - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
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